

Application Note and Protocol for HPLC Analysis of 10-Formyltetrahydrofolic Acid

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Compound of Interest

Compound Name: 10-Formyltetrahydrofolic acid

Cat. No.: B15570931

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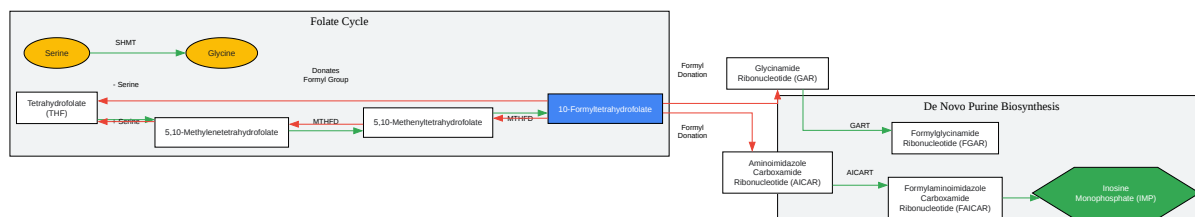
Introduction

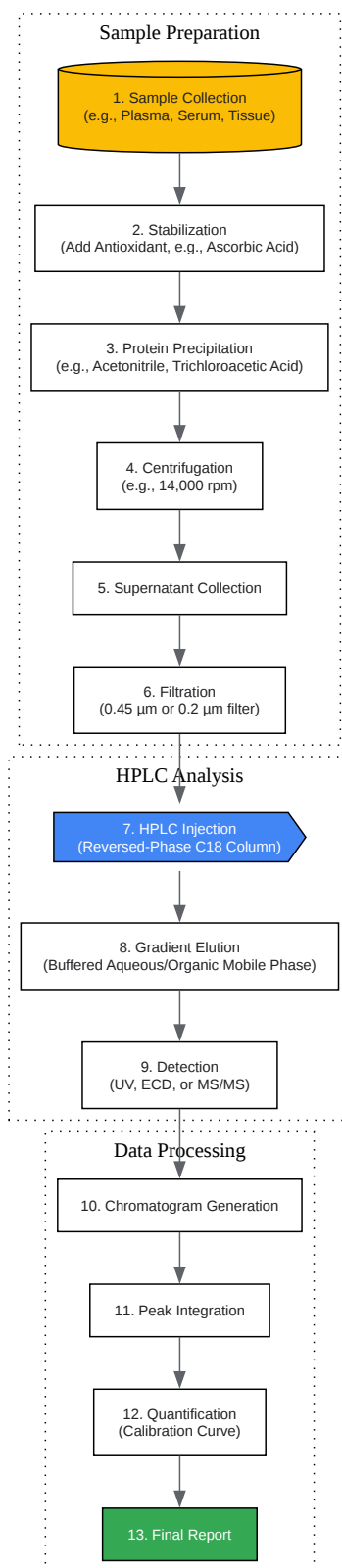
10-Formyltetrahydrofolic acid (10-CHO-THF) is a crucial intermediate in one-carbon metabolism. As a derivative of folic acid, it serves as a primary donor of formyl groups for the de novo synthesis of purines, essential building blocks of DNA and RNA.[1][2] The accurate quantification of 10-CHO-THF in biological matrices is therefore vital for research in areas such as nutrition, cancer biology, and drug development.[1] However, its inherent instability presents a significant analytical challenge.[3]

This document provides a detailed protocol for the analysis of **10-formyltetrahydrofolic acid** using High-Performance Liquid Chromatography (HPLC). It outlines sample preparation, chromatographic conditions, and data analysis, and includes performance data from various cited methodologies.

Signaling and Metabolic Pathways

10-Formyltetrahydrofolic acid is a key component of the folate cycle, which is central to the synthesis of nucleotides and amino acids. Specifically, it provides a one-carbon unit for two steps in the purine biosynthesis pathway, leading to the formation of inosine monophosphate (IMP), the precursor for adenosine and guanosine nucleotides.





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References

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- 3. Synthesis and Physicochemical Characterization of the One-Carbon Carrier 10-Formyltetrahydrofolate; A Reference Standard for Metabolomics - PMC [pmc.ncbi.nlm.nih.gov]
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